

In-depth Technical Guide: Physical Characteristics of 2',3'-O-Isopropylideneadenosine-¹³C₅

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-¹³C₅

Cat. No.: B001017

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known physical and chemical properties of 2',3'-O-Isopropylideneadenosine-¹³C₅, a crucial isotopically labeled analog of adenosine used in various research applications. The data presented herein has been compiled from reputable sources to ensure accuracy and reliability for scientific use.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of 2',3'-O-Isopropylideneadenosine-¹³C₅ are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

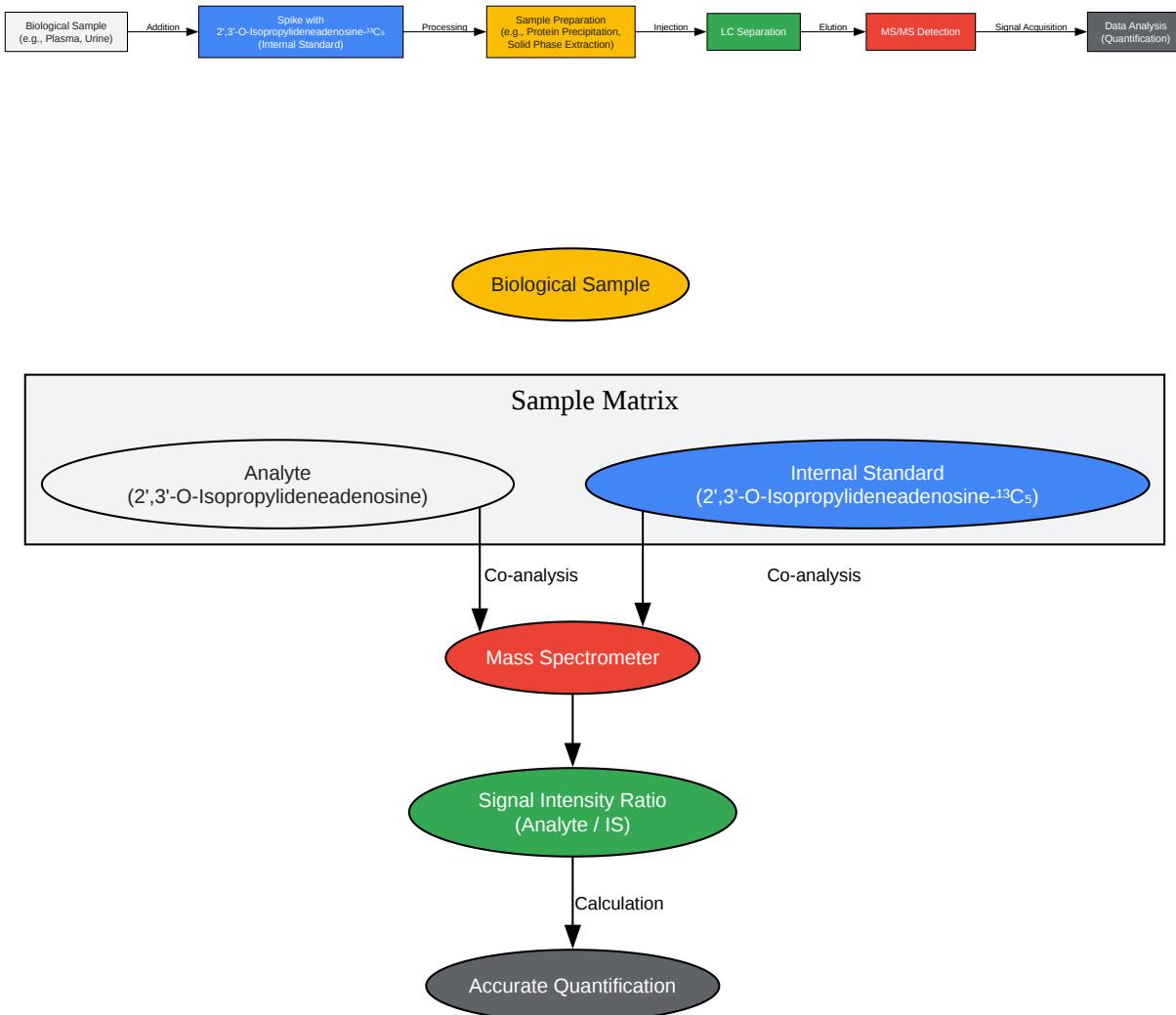
Property	Value
Molecular Formula	C ₈ ¹³ C ₅ H ₁₉ N ₅ O ₄
Molecular Weight	312.29 g/mol
Appearance	White to off-white solid
Purity	≥98%
Solubility	Soluble in DMSO and Methanol
Storage Conditions	-20°C

Experimental Data and Applications

2',3'-O-Isopropylideneadenosine-¹³C₅ serves as a stable isotope-labeled internal standard for the quantification of 2',3'-O-Isopropylideneadenosine in various biological matrices. Its use in conjunction with techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) allows for precise and accurate measurements in pharmacokinetic and metabolic studies.

Experimental Workflow: Quantification using LC-MS

The following diagram illustrates a typical experimental workflow for the quantification of an analyte using an isotopically labeled internal standard such as 2',3'-O-Isopropylideneadenosine-¹³C₅.



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